

An In-depth Technical Guide to 3,5-Dimethylhexanal: Chemical Properties and Structure

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Compound of Interest

Compound Name: 3,5-Dimethylhexanal

Cat. No.: B034571

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Introduction

3,5-Dimethylhexanal is a branched-chain aliphatic aldehyde that holds significance in various chemical and biological contexts. As a member of the aldehyde family, its reactivity is primarily dictated by the electrophilic nature of the carbonyl group and the presence of alpha-hydrogens. This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental methodologies associated with **3,5-Dimethylhexanal**, tailored for professionals in research and drug development. While specific experimental data for this compound is limited in publicly accessible literature, this guide consolidates available information and provides general protocols applicable to its synthesis and purification.

Chemical Structure and Identification

The structural attributes of **3,5-Dimethylhexanal** are fundamental to understanding its chemical behavior.

Identifier	Value
IUPAC Name	3,5-dimethylhexanal[1]
Molecular Formula	C ₈ H ₁₆ O[2][3][4][5]
Canonical SMILES	CC(C)CC(C)CC=O[1][6]
InChI	InChI=1S/C8H16O/c1-7(2)6-8(3)4-5-9/h5,7-8H,4,6H2,1-3H3[1]
InChIKey	VWLITJGXNSANSN-UHFFFAOYSA-N[1]
CAS Number	19796-88-4[2][3][4][5]

Physicochemical Properties

A compilation of the known and predicted physicochemical properties of **3,5-Dimethylhexanal** is presented below. It is important to note that some of these values are experimental while others are computationally predicted.

Property	Value	Source
Molecular Weight	128.21 g/mol	PubChem[1]
Boiling Point	156.7 °C at 760 mmHg	Guidechem[7]
93-94 °C at 80 Torr	ECHEMI[3]	
Density	0.808 g/cm ³	Guidechem[7]
Refractive Index	1.408	Guidechem[7]
Flash Point	48 °C	Guidechem[7]
XLogP3 (Predicted)	2.3	PubChem[1]
Solubility	Aldehydes with more than five carbons generally exhibit low solubility in water but are soluble in organic solvents.[8]	General Knowledge
Melting Point	Not available in cited literature.	

Experimental Protocols

Detailed experimental protocols for the synthesis and purification of **3,5-Dimethylhexanal** are not readily available. However, based on general organic chemistry principles, the following methodologies are proposed.

Synthesis via Hydroformylation of 2,4-Dimethyl-1-pentene

Hydroformylation, also known as the oxo process, is a primary industrial method for producing aldehydes from alkenes.^{[9][10]} This reaction involves the addition of a formyl group (-CHO) and a hydrogen atom across the double bond of an alkene. For the synthesis of **3,5-Dimethylhexanal**, the logical precursor is 2,4-Dimethyl-1-pentene.

General Protocol:

- **Catalyst Preparation:** A rhodium-based catalyst, such as $\text{Rh}(\text{CO})_2(\text{acac})$ complexed with a phosphine ligand (e.g., triphenylphosphine), is typically prepared in a suitable solvent under an inert atmosphere. The choice of ligand can influence the regioselectivity of the reaction.^[11]
- **Reaction Setup:** The reaction is carried out in a high-pressure reactor. The alkene (2,4-Dimethyl-1-pentene), the catalyst solution, and an appropriate solvent are charged into the reactor.
- **Reaction Conditions:** The reactor is pressurized with a mixture of carbon monoxide and hydrogen (synthesis gas), typically in a 1:1 ratio. The reaction is then heated to a temperature ranging from 40 to 200 °C, with pressures between 10 and 100 atmospheres.^[9] The specific conditions would require optimization for this particular substrate to maximize the yield of the desired linear aldehyde over its branched isomer.
- **Work-up and Isolation:** After the reaction is complete, the reactor is cooled, and the pressure is released. The product mixture is then worked up to separate the aldehyde from the catalyst and unreacted starting materials. This typically involves extraction and subsequent purification.

Purification

Common impurities in aldehyde synthesis include the corresponding alcohol (from reduction) and carboxylic acid (from oxidation).^[12] Purification can be achieved through several methods.

1. Purification by Distillation:

Fractional distillation is a common method for purifying liquid aldehydes.^[12]

- Procedure: The crude **3,5-Dimethylhexanal** is first washed with a 10% sodium bicarbonate solution to remove any acidic impurities, followed by washing with water.^[12] The organic layer is then dried over an anhydrous drying agent (e.g., magnesium sulfate) and filtered. The purified aldehyde is then obtained by fractional distillation under atmospheric or reduced pressure.^{[12][13]} Given the boiling point, vacuum distillation may be preferred to prevent thermal degradation.^[13]

2. Purification via Bisulfite Adduct Formation:

This method is highly selective for aldehydes and some reactive ketones.^[14]

- Procedure: The crude aldehyde is vigorously stirred with a saturated aqueous solution of sodium bisulfite. The aldehyde forms a solid bisulfite addition product, which can be filtered off from the organic impurities. The aldehyde can then be regenerated by treating the adduct with an acid or base.^[14]

Chemical Reactivity

The reactivity of **3,5-Dimethylhexanal** is characteristic of aldehydes and is dominated by the chemistry of the carbonyl group.

- Nucleophilic Addition: The carbonyl carbon is electrophilic and susceptible to attack by nucleophiles. This is the most common reaction type for aldehydes, leading to the formation of a tetrahedral intermediate.
- Oxidation: Aldehydes are easily oxidized to carboxylic acids.
- Reduction: Aldehydes can be reduced to primary alcohols using reducing agents like sodium borohydride or lithium aluminum hydride.

- **Acetal Formation:** In the presence of an acid catalyst, aldehydes react with alcohols to form acetals, which can serve as protecting groups for the carbonyl functionality.

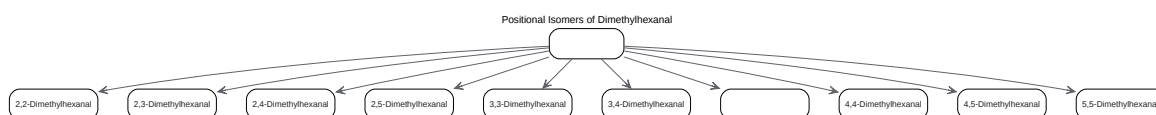
Biological Relevance of Branched-Chain Aldehydes

Branched-chain aldehydes, such as **3,5-Dimethylhexanal**, are known to be important flavor and aroma compounds in various foods. They can be formed from the breakdown of amino acids during fermentation and other food processing methods. In biological systems, aldehydes are reactive molecules that can participate in various cellular processes and can also be products of oxidative stress.

Visualizations

Logical Relationship of Dimethylhexanal Isomers

The following diagram illustrates the structural relationship between **3,5-Dimethylhexanal** and its other dimethyl-substituted isomers.



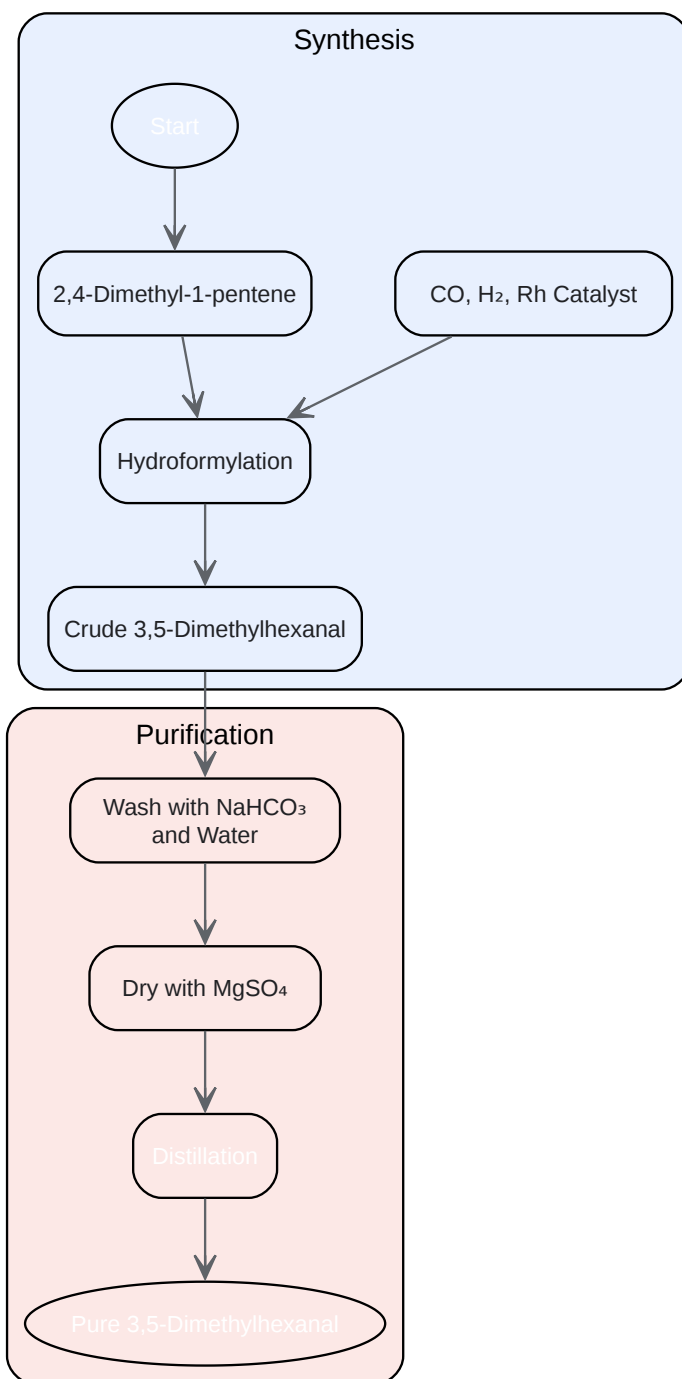
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Caption: Positional isomers of Dimethylhexanal.

General Workflow for Synthesis and Purification

The diagram below outlines a general experimental workflow for the synthesis and purification of **3,5-Dimethylhexanal**.

Synthesis and Purification Workflow

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Caption: General synthesis and purification workflow.

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